

LY2365109 hydrochloride solubility in aqueous solutions

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Compound of Interest

Compound Name: LY2365109 hydrochloride

Cat. No.: B10768311

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Technical Support Center: LY2365109 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **LY2365109 hydrochloride** in aqueous solutions. It includes frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during experimental work.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **LY2365109 hydrochloride** in common laboratory solvents?

A1: **LY2365109 hydrochloride** exhibits good solubility in organic solvents such as dimethyl sulfoxide (DMSO) and ethanol. However, its solubility in purely aqueous solutions is very low.^[1]

Q2: Can I dissolve **LY2365109 hydrochloride** directly in water or phosphate-buffered saline (PBS)?

A2: Direct dissolution of **LY2365109 hydrochloride** in water or PBS is not recommended for achieving high concentrations, as its aqueous solubility is less than 0.1 mg/mL.^[1] For most applications, a stock solution in an organic solvent should be prepared first.

Q3: How should I prepare a stock solution of **LY2365109 hydrochloride**?

A3: It is recommended to prepare stock solutions in DMSO or ethanol. For example, a stock solution of up to 100 mM in DMSO can be prepared. When preparing stock solutions, always use the batch-specific molecular weight provided on the vial and in the Certificate of Analysis.

Q4: How can I prepare a working solution of **LY2365109 hydrochloride** for in vivo studies?

A4: For in vivo experiments, **LY2365109 hydrochloride** can be formulated in a vehicle containing co-solvents to achieve a suitable concentration. A common formulation involves first dissolving the compound in DMSO and then diluting it with other agents like PEG300, Tween-80, and saline.[\[1\]](#)

Q5: What is the recommended storage condition for **LY2365109 hydrochloride** solutions?

A5: Stock solutions should be aliquoted and stored at -20°C or -80°C to prevent degradation from repeated freeze-thaw cycles. For stock solutions stored at -20°C, it is advisable to use them within one month. For storage at -80°C, the solution can be stable for up to six months.[\[1\]](#)

Solubility Data

The following tables summarize the solubility of **LY2365109 hydrochloride** in various solvents.

Table 1: Solubility in Organic Solvents

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	≥ 73.48	≥ 31
Ethanol	50	21.1

Data sourced from multiple suppliers and may vary slightly between batches.[\[1\]](#)

Table 2: Solubility in Aqueous-Based Formulations for In Vivo Use

Formulation	Achievable Concentration (mg/mL)
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5
10% DMSO, 90% Corn Oil	≥ 2.5

Note: "≥" indicates that it is soluble at this concentration, but the saturation point was not determined.[\[1\]](#)

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Weigh the required amount of **LY2365109 hydrochloride** powder. The molecular weight is approximately 421.91 g/mol , but it is crucial to use the batch-specific molecular weight.
- Add the appropriate volume of high-purity DMSO to achieve a final concentration of 10 mM.
- Vortex or sonicate the solution until the compound is completely dissolved.
- Aliquot the stock solution into smaller volumes in tightly sealed vials.
- Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of an In Vivo Formulation (Example)

This protocol is for preparing a 1 mL working solution with a final concentration of ≥ 2.5 mg/mL.
[\[1\]](#)

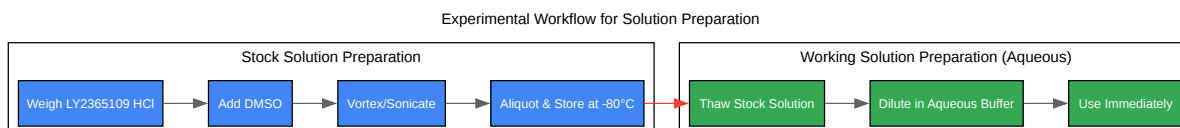
- Prepare a 25 mg/mL stock solution of **LY2365109 hydrochloride** in DMSO.
- In a sterile tube, add 100 µL of the 25 mg/mL DMSO stock solution.
- Add 400 µL of PEG300 and mix thoroughly until the solution is clear.
- Add 50 µL of Tween-80 and mix again until the solution is homogeneous.

- Add 450 μ L of saline and mix to bring the final volume to 1 mL.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation upon dilution of DMSO stock solution in aqueous buffer.	The concentration of the compound in the final aqueous solution is above its solubility limit. The percentage of DMSO in the final solution is too low.	Decrease the final concentration of LY2365109 hydrochloride. Increase the percentage of DMSO in the final solution (ensure it is compatible with your experimental system). Consider using a formulation with co-solvents as described in Protocol 2.
Compound does not fully dissolve in organic solvent.	The concentration is too high. The quality of the solvent is poor.	Try gentle warming and/or sonication to aid dissolution. ^[1] Use fresh, high-purity, anhydrous DMSO. Hygroscopic DMSO can significantly impact solubility. ^[1]
Inconsistent experimental results.	Degradation of the compound due to improper storage or repeated freeze-thaw cycles.	Always use freshly prepared dilutions from a properly stored stock solution. Aliquot stock solutions to avoid multiple freeze-thaw cycles.

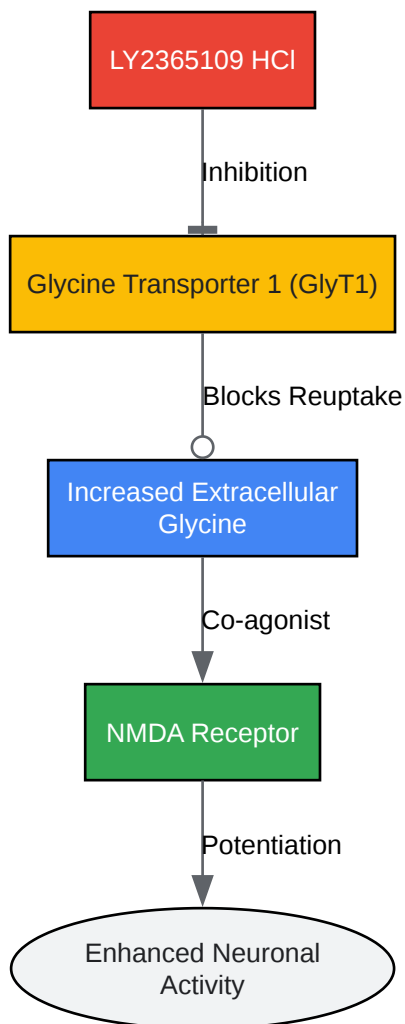
Visualizations



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Caption: Workflow for preparing stock and working solutions.

Mechanism of Action of LY2365109



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References

- 1. medchemexpress.com [medchemexpress.com]
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